

1-(Bromomethyl)-3-methoxy-2-nitrobenzene structural analysis

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Compound of Interest

Compound Name:	1-(Bromomethyl)-3-methoxy-2-nitrobenzene
CAS No.:	133486-62-1
Cat. No.:	B166412

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An In-depth Technical Guide to the Structural Analysis of **1-(Bromomethyl)-3-methoxy-2-nitrobenzene**

Abstract

1-(Bromomethyl)-3-methoxy-2-nitrobenzene is a key organic intermediate whose utility in medicinal chemistry and materials science is predicated on its specific structural and electronic features. This technical guide provides a comprehensive structural analysis of this compound, intended for researchers, scientists, and professionals in drug development. We delve into the core analytical techniques—Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—offering not only procedural outlines but also the causal reasoning behind the expected spectral data. By integrating detailed experimental protocols with fundamental principles, this document serves as a self-validating reference for the synthesis, characterization, and application of this versatile chemical building block.

Introduction and Compound Profile

1-(Bromomethyl)-3-methoxy-2-nitrobenzene (CAS No: 133486-62-1) is a substituted toluene derivative featuring three distinct functional groups that dictate its reactivity and analytical fingerprint: a reactive bromomethyl group, an electron-donating methoxy group, and a strongly electron-withdrawing nitro group.[1] This unique electronic arrangement makes it a valuable precursor for the synthesis of more complex molecules, particularly in the pharmaceutical industry where precise molecular architecture is paramount.[2] Understanding its structure with absolute certainty is the foundational step for its effective utilization.

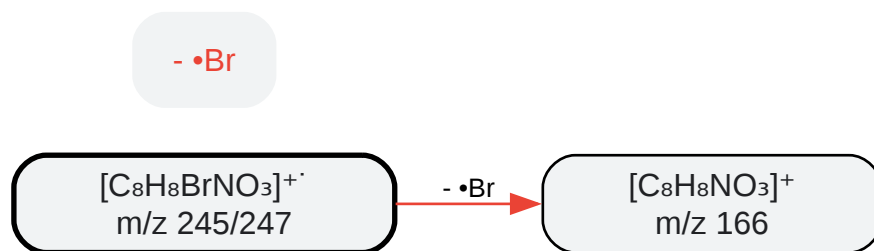
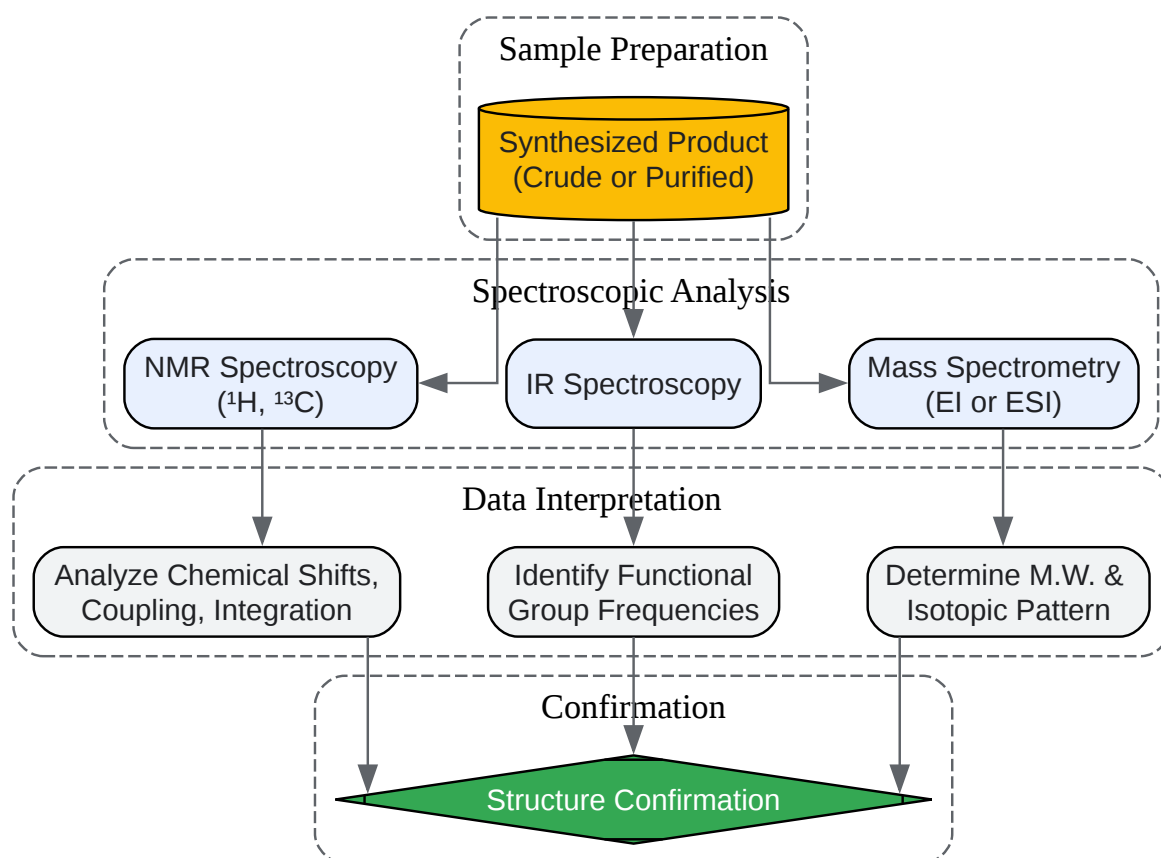
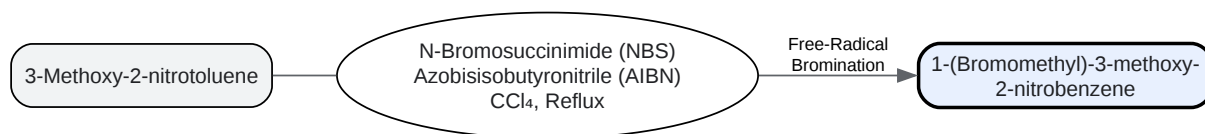
This guide provides the necessary protocols and theoretical grounding to confirm the identity and purity of **1-(Bromomethyl)-3-methoxy-2-nitrobenzene**, ensuring its suitability for downstream applications.

Table 1: Physicochemical Properties of **1-(Bromomethyl)-3-methoxy-2-nitrobenzene**

Property	Value	Source
IUPAC Name	1-(Bromomethyl)-3-methoxy-2-nitrobenzene	N/A
CAS Number	133486-62-1	[1]
Molecular Formula	C ₈ H ₈ BrNO ₃	[1][3]
Molecular Weight	246.06 g/mol	[1][3]
Appearance	Pale yellow to yellow powder/solid (predicted)	[4]
SMILES	<chem>COC1=CC=C(C(=C1)[O-])CBr</chem>	[1]

Plausible Synthesis Pathway: A Rationale

The target compound is logically synthesized via a free-radical bromination of its precursor, 3-methoxy-2-nitrotoluene. This pathway is selected for its high regioselectivity. The benzylic position is preferentially targeted by radical halogenation due to the resonance stabilization of the resulting benzylic radical intermediate.



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Caption: Primary fragmentation pathway showing the loss of a bromine radical.

Experimental Protocol: Mass Spectrometry (Direct Infusion ESI)

- Sample Preparation: Prepare a dilute solution of the sample (~10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Use an Electrospray Ionization (ESI) mass spectrometer coupled to a suitable mass analyzer (e.g., Quadrupole or Time-of-Flight).
- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min) using a syringe pump.
- Acquisition: Acquire data in positive ion mode over a mass range of m/z 50-500. Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to maximize the signal of the molecular ion.
- Data Analysis: Identify the molecular ion cluster (M^+ and $M+2$) and confirm that the m/z values and isotopic distribution match the theoretical values for $C_8H_8BrNO_3$.

Conclusion

The structural integrity of **1-(Bromomethyl)-3-methoxy-2-nitrobenzene** can be unequivocally confirmed through a synergistic application of NMR, IR, and MS techniques. NMR spectroscopy provides the definitive carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups (-NO₂, -OCH₃, C-Br), and mass spectrometry verifies the molecular weight and elemental composition (specifically the presence of bromine). The detailed protocols and spectral predictions within this guide offer a robust framework for researchers to validate this critical synthetic intermediate, ensuring the reliability and reproducibility of their scientific endeavors.

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